

Essential Safety and Logistics for Handling 1-Dodecene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Dodecene

Cat. No.: B3054840

[Get Quote](#)

This guide provides crucial safety and logistical information for the proper handling and disposal of **1-Dodecene**, tailored for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring laboratory safety and procedural integrity.

Operational Plan: Step-by-Step Handling Procedure

1-Dodecene is a combustible liquid that can cause mild skin and eye irritation.[1][2] Inhalation of vapors may be harmful, and ingestion can be fatal.[3][4] The following step-by-step procedure is designed to minimize exposure and mitigate risks during handling.

1. Pre-Handling Preparations:

- **Ventilation:** Ensure work is conducted in a well-ventilated area, preferably within a chemical fume hood.[1][4][5]
- **Emergency Equipment:** Confirm that emergency eye wash fountains and safety showers are readily accessible and operational.[1]
- **Spill Kit:** Have a spill kit containing absorbent materials (e.g., sand, earth, diatomaceous earth) readily available.[6]
- **Review Safety Data Sheet (SDS):** Before commencing any work, thoroughly review the SDS for **1-Dodecene**.

2. Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical goggles.[\[1\]](#) Contact lenses should not be worn.[\[1\]](#)
- Hand Protection: Use neoprene or nitrile rubber gloves.[\[1\]](#)
- Skin and Body Protection: Wear a lab coat and suitable protective clothing.[\[1\]](#)
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH-certified respirator with an orange cartridge for dust and mist.[\[1\]](#)

3. Handling:

- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)
- Tools: Use only non-sparking tools.[\[1\]](#)[\[5\]](#)
- Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)
No smoking in the handling area.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Contact Avoidance: Avoid all contact with eyes and skin, and do not breathe vapor or mist.[\[1\]](#)

4. Storage:

- Container: Keep the container tightly closed.[\[1\]](#)
- Location: Store in a cool, well-ventilated place away from heat sources.[\[1\]](#)[\[6\]](#)
- Incompatible Materials: Store separately from strong oxidizing agents, halogens, and inorganic acids.[\[9\]](#)

Disposal Plan

Proper disposal of **1-Dodecene** is critical to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

- Collect waste **1-Dodecene** and contaminated materials (e.g., absorbent pads, gloves) in a suitable, labeled, and closed container.[\[5\]](#)

2. Disposal Method:

- Dispose of the waste through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[5\]](#)
- Do not dispose of waste into the sewer system.[\[1\]](#)
- All disposal activities must be in accordance with local, national, and international regulations.[\[1\]](#)[\[5\]](#)

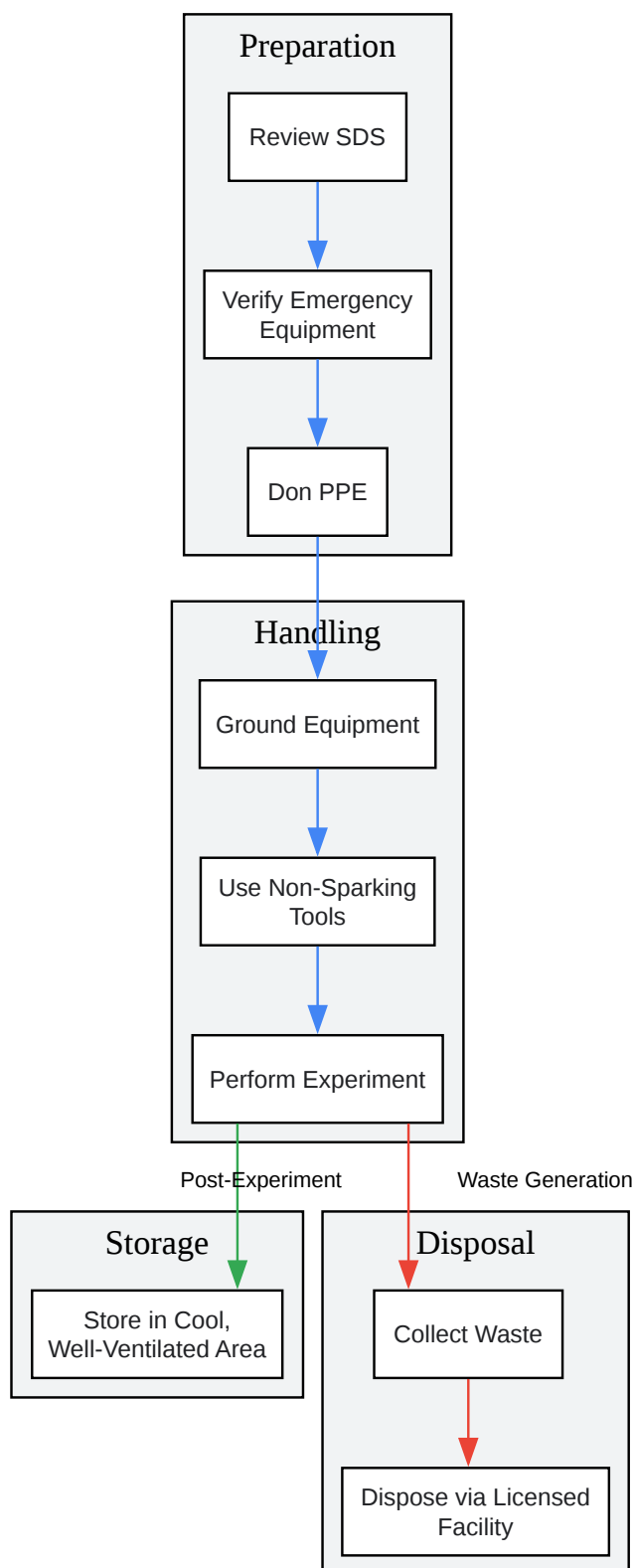
Quantitative Data for 1-Dodecene

The following table summarizes key quantitative data for **1-Dodecene**, facilitating easy reference for safety and experimental planning.

Property	Value
Molecular Formula	C12H24
Molecular Weight	168.32 g/mol
Appearance	Clear, colorless liquid
Odor	Mild, pleasant
Boiling Point	213-216 °C
Melting Point	-35 °C
Flash Point	76-77 °C (closed cup)
Autoignition Temperature	225-255 °C
Density	0.758 g/mL at 20 °C
Vapor Pressure	0.2 mmHg at 20 °C
Vapor Density	5.8 (vs air)
Explosion Limits	0.6 - 5.4 vol %
Solubility	Insoluble in water; soluble in ethanol, ether

Experimental Workflow and Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **1-Dodecene**, from initial preparation to final disposal, emphasizing key safety checkpoints.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **1-Dodecene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. gelest.com [gelest.com]
- 2. 1-DODECENE | 112-41-4 [chemicalbook.com]
- 3. 1-Dodecene | C₁₂H₂₄ | CID 8183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. cpchem.com [cpchem.com]
- 7. fishersci.com [fishersci.com]
- 8. qchem.com.qa [qchem.com.qa]
- 9. ICSC 1567 - 1-DODECENE [inchem.org]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 1-Dodecene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3054840#personal-protective-equipment-for-handling-1-dodecene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com